

A Comprehensive Technical Guide to 3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-1h-pyrazole-4-carbaldehyde

CAS No.: 681260-24-2

Cat. No.: B1302663

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The pyrazole scaffold is a cornerstone in medicinal chemistry, renowned for its presence in a multitude of clinically significant drugs. Its unique electronic properties and versatile substitution patterns allow for the fine-tuning of pharmacological activity. Within this privileged class of heterocycles, **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde** emerges as a pivotal building block, offering a gateway to a diverse array of complex molecules with therapeutic potential. The strategic placement of the chlorophenyl and carbaldehyde functionalities provides synthetic handles for elaboration, making it a molecule of considerable interest for drug discovery and materials science. This in-depth technical guide serves as a comprehensive resource for researchers, providing critical information on its synthesis, characterization, reactivity, and applications.

Compound Identification and Physicochemical Properties

CAS Number: 681260-24-2[1][2][3][4][5]

Molecular Formula: C₁₀H₇ClN₂O

Molecular Weight: 206.63 g/mol

Structure:

Caption: Chemical structure of **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**.

Table 1: Physicochemical Properties

Property	Value	Source
Appearance	White to off-white solid	[6]
Melting Point	99-101 °C (for the N-phenyl analog)	
Solubility	Soluble in common organic solvents like DMSO, DMF, and chlorinated solvents.	
Boiling Point	Not available	

Synthesis and Purification

The most prevalent and efficient method for the synthesis of pyrazole-4-carbaldehydes is the Vilsmeier-Haack reaction.[7][8][9][10] This reaction introduces a formyl group onto an electron-rich heterocyclic ring. The synthesis of **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde** can be envisioned through the formylation of 3-(3-chlorophenyl)-1H-pyrazole.

Synthetic Workflow

The synthesis can be approached in two main stages: the formation of the pyrazole core followed by the Vilsmeier-Haack formylation.



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Caption: Synthetic workflow for **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**.

Detailed Experimental Protocol (Prophetic)

This protocol is based on established procedures for the Vilsmeier-Haack formylation of pyrazoles and may require optimization.

Step 1: Synthesis of 3-(3-Chlorophenyl)-1H-pyrazole

- To a solution of 3-chloroacetophenone (1 equivalent) in ethanol, add hydrazine hydrate (1.1 equivalents).
- Add a catalytic amount of a suitable acid (e.g., acetic acid or hydrochloric acid).
- Reflux the reaction mixture for 4-6 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Collect the precipitated solid by filtration, wash with water, and dry under vacuum to yield 3-(3-chlorophenyl)-1H-pyrazole.

Step 2: Vilsmeier-Haack Formylation

- In a three-necked flask equipped with a dropping funnel and a calcium chloride guard tube, place anhydrous N,N-dimethylformamide (DMF, 5 equivalents).
- Cool the flask to 0 °C in an ice bath.
- Slowly add phosphorus oxychloride (POCl₃, 2 equivalents) dropwise to the DMF with constant stirring. The formation of the Vilsmeier reagent is exothermic.

- After the addition is complete, stir the mixture at 0 °C for an additional 30 minutes.
- Dissolve 3-(3-chlorophenyl)-1H-pyrazole (1 equivalent) in a minimal amount of anhydrous DMF.
- Add the pyrazole solution dropwise to the pre-formed Vilsmeier reagent at 0 °C.
- After the addition, allow the reaction mixture to warm to room temperature and then heat to 60-70 °C for 2-4 hours. Monitor the reaction progress by TLC.
- Once the reaction is complete, cool the mixture and carefully pour it onto crushed ice with vigorous stirring.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate or sodium hydroxide solution until the pH is approximately 7-8.
- The product, **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**, will precipitate out of the solution.
- Collect the solid by filtration, wash thoroughly with cold water, and dry.

Purification

The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to afford the pure **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**. Column chromatography on silica gel may also be employed if further purification is required.

Spectroscopic Characterization

The following data is for the closely related analog, 3-(3-Chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde, and is expected to be a strong predictor for the title compound, particularly for the signals corresponding to the 3-(3-chlorophenyl)pyrazole moiety.[6]

Table 2: Spectroscopic Data for 3-(3-Chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde

Technique	Observed Signals (δ in ppm, J in Hz)
^1H NMR (300 MHz, CDCl_3)	10.03 (s, 1H, CHO), 8.53 (s, 1H, H-5 pyrazole), 7.88 (s, 1H, H-2 of 3-ClPh), 7.78 (m, 2H, N-Ph), 7.75 (m, 1H, H-6 of 3-ClPh), 7.51 (m, 2H, N-Ph), 7.43 (m, 1H, H-5 of 3-ClPh), 7.42 (m, 1H, H-4 of 3-ClPh), 7.40 (m, 1H, N-Ph).
^{13}C NMR (75 MHz, CDCl_3)	184.5 (CHO), 152.9 (C-3 pyrazole), 138.8 (N-Ph C-1), 134.6 (C-3 of 3-ClPh), 133.0 (C-1 of 3-ClPh), 131.8 (C-5 pyrazole), 129.9 (C-5 of 3-ClPh), 129.7 (N-Ph C-3,5), 129.3 (C-4 of 3-ClPh), 128.8 (C-2 of 3-ClPh), 128.1 (N-Ph C-4), 127.1 (C-6 of 3-ClPh), 122.5 (C-4 pyrazole), 119.7 (N-Ph C-2,6).
IR (ν_{max} , cm^{-1})	3113 (C-H aromatic), 1683 (C=O aldehyde), 759, 747, 687 (C-H bending).
Mass Spec. (m/z)	285/283 ($[\text{M}+\text{H}]^+$, 37/100).

Note: For the N-unsubstituted **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**, the signals for the N-phenyl group will be absent. A broad singlet corresponding to the N-H proton of the pyrazole ring is expected in the ^1H NMR spectrum, typically downfield.

Reactivity and Synthetic Applications

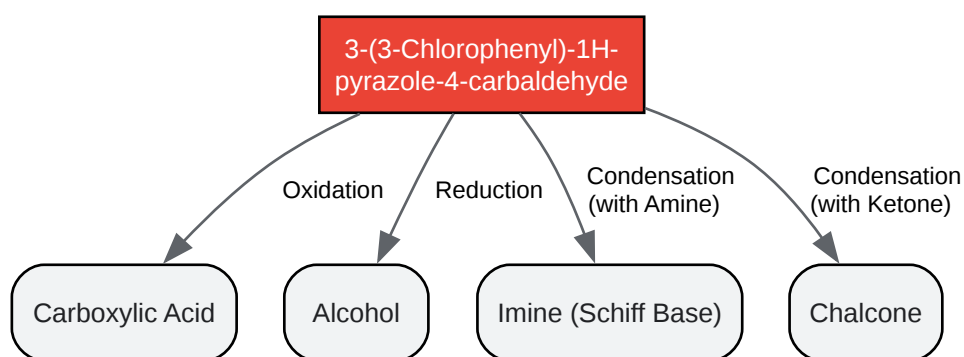
The chemical reactivity of **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde** is dominated by the aldehyde functionality and the pyrazole ring system.

Reactions of the Aldehyde Group

The carbaldehyde group is a versatile functional handle for a wide range of chemical transformations:

- **Oxidation:** Can be readily oxidized to the corresponding carboxylic acid, 3-(3-chlorophenyl)-1H-pyrazole-4-carboxylic acid, using standard oxidizing agents like potassium permanganate or Jones reagent.

- **Reduction:** Can be reduced to the corresponding alcohol, (3-(3-chlorophenyl)-1H-pyrazol-4-yl)methanol, using reducing agents such as sodium borohydride.
- **Condensation Reactions:** The aldehyde undergoes condensation with various nucleophiles, including amines, hydrazines, and active methylene compounds, to form imines (Schiff bases), hydrazones, and chalcone-type structures, respectively. These reactions are fundamental in building molecular complexity.
- **Wittig Reaction:** Reacts with phosphorus ylides to form alkenes, providing a route to vinyl-substituted pyrazoles.



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Caption: Key reactions of the aldehyde group in **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde**.

Reactions of the Pyrazole Ring

The pyrazole ring is relatively stable due to its aromatic character. However, the N-H proton can be substituted, allowing for the introduction of various groups at the N-1 position. This is a common strategy to modulate the biological activity and physicochemical properties of pyrazole-based compounds.

Applications in Drug Discovery and Materials Science

Pyrazole-4-carbaldehydes are valuable intermediates in the synthesis of a wide range of biologically active molecules. The pyrazole core is a well-established pharmacophore found in

numerous approved drugs.

- **Anti-inflammatory Agents:** Pyrazole derivatives are known to exhibit potent anti-inflammatory properties, with some acting as selective COX-2 inhibitors.
- **Antimicrobial and Antifungal Agents:** The pyrazole nucleus is present in various compounds with demonstrated activity against a range of bacteria and fungi.
- **Anticancer Agents:** Many pyrazole-containing compounds have been investigated for their potential as anticancer agents, targeting various signaling pathways involved in cell proliferation and survival.
- **Agrochemicals:** The structural features of pyrazoles have been exploited in the development of herbicides and insecticides.[\[11\]](#)
- **Materials Science:** The rigid, planar structure of the pyrazole ring makes it an attractive component for the design of organic light-emitting diodes (OLEDs), fluorescent probes, and other functional materials.

Safety and Handling

As with any chemical compound, **3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

3-(3-Chlorophenyl)-1H-pyrazole-4-carbaldehyde is a versatile and valuable building block in synthetic organic and medicinal chemistry. Its straightforward synthesis via the Vilsmeier-Haack reaction and the reactivity of its functional groups provide a robust platform for the development of novel compounds with a wide range of potential applications. This guide provides a foundational understanding of this important molecule, empowering researchers to explore its full potential in their scientific endeavors.

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